

Technical Monograph: 4-Amino-2-methylbenzamide

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Compound of Interest

Compound Name: 4-Amino-2-methylbenzamide

CAS No.: 52771-13-8

Cat. No.: B1289992

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Executive Summary & Chemical Identity

4-Amino-2-methylbenzamide is a primary aniline derivative characterized by a benzamide core substituted with a methyl group at the ortho position (C2) and an amino group at the para position (C4). It serves as a critical nucleophilic building block in the synthesis of isoquinoline amides and substituted benzamide pharmacophores, often utilized in the development of kinase inhibitors and anti-inflammatory agents.

Critical Distinction: Researchers must distinguish this compound from 4-amino-2-fluoro-N-methylbenzamide (CAS 915087-25-1), a structurally distinct intermediate used specifically for androgen receptor antagonists like Enzalutamide. Confusing these two CAS numbers is a common error in procurement and protocol design.

Physiochemical Profile

Property	Specification
CAS Number	52771-13-8
IUPAC Name	4-Amino-2-methylbenzamide
Molecular Formula	C ₈ H ₁₀ N ₂ O
Molecular Weight	150.18 g/mol
SMILES	<chem>CC1=C(C=CC(=C1)N)C(=O)N</chem>
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO, Methanol, DMF; Sparingly soluble in water
Acidity (pKa)	~4.5 (Aniline amine), ~14 (Amide)
Hazards (GHS)	H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp. [1] Irrit.)

Synthetic Pathways & Reaction Engineering

The synthesis of **4-Amino-2-methylbenzamide** is most reliably achieved through the Nitro-Reduction Route. Direct amidation of 4-amino-2-methylbenzoic acid is generally avoided due to the competing nucleophilicity of the aniline amine, which leads to polymerization or self-coupling.

Pathway Logic: The Nitro-Protection Strategy

- **Precursor Selection:** Start with 2-methyl-4-nitrobenzoic acid (CAS 13506-76-8). The nitro group acts as a "masked" amine, preventing side reactions during the amide formation step.
- **Activation:** Conversion to the acid chloride using Thionyl Chloride (SOCl₂).
- **Amidation:** Reaction with ammonia to form the benzamide.
- **Reduction:** Catalytic hydrogenation converts the nitro group to the final amine.



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Figure 1: Step-wise synthetic workflow utilizing the nitro-protection strategy to ensure chemoselectivity.

Detailed Experimental Protocol

This protocol is designed for a 10g scale synthesis, prioritizing purity and yield.

Stage 1: Amidation (Formation of 2-methyl-4-nitrobenzamide)

- Reagents: 2-Methyl-4-nitrobenzoic acid (10.0 g), Thionyl Chloride (15 mL), DMF (cat.), Aqueous Ammonia (28%).
- Procedure:
 - Suspend 2-methyl-4-nitrobenzoic acid in dry Dichloromethane (DCM) or Toluene.
 - Add catalytic DMF (3 drops) followed by slow addition of Thionyl Chloride.
 - Reflux for 3 hours until gas evolution ceases (formation of acid chloride).
 - Evaporate solvent/excess SOCl_2 in vacuo to obtain the crude acid chloride residue.
 - Dissolve residue in dry THF and cool to 0°C .
 - Slowly sparge with Ammonia gas OR add dropwise to cold concentrated aqueous ammonia.
 - Precipitate forms. Filter, wash with water, and dry.^{[2][3][4]}
- Checkpoint: Confirm intermediate by IR (Amide C=O stretch $\sim 1650\text{ cm}^{-1}$).

Stage 2: Reduction (Nitro to Amino)

- Reagents: 2-Methyl-4-nitrobenzamide (Intermediate), 10% Pd/C (5 wt%), Methanol, Hydrogen gas (balloon or Parr shaker).
- Procedure:
 - Dissolve the nitro-benzamide intermediate in Methanol (MeOH).
 - Add 10% Pd/C catalyst under inert atmosphere (Argon/Nitrogen).
 - Purge system with Hydrogen gas.
 - Stir vigorously at Room Temperature (RT) under H₂ atmosphere (1 atm is usually sufficient; 30 psi for faster kinetics) for 4–6 hours.
 - Filtration: Filter through a Celite pad to remove Pd/C. Caution: Pd/C is pyrophoric when dry.
 - Isolation: Concentrate the filtrate to obtain off-white solid. Recrystallize from Ethanol/Water if necessary.

Pharmaceutical Applications & Coupling Logic

4-Amino-2-methylbenzamide is primarily used as a P1 Fragment in drug discovery. Its aniline amine is a tunable nucleophile used to couple with carboxylic acids or sulfonyl chlorides to generate libraries of bioactive molecules.

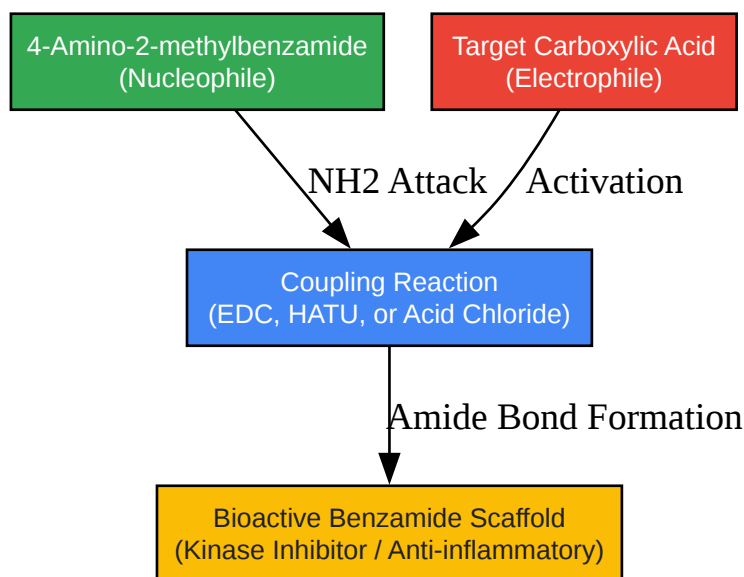
Reaction Engineering: Amide Coupling

When coupling this molecule to a carboxylic acid (R-COOH), standard carbodiimide chemistry (EDC/NHS) is effective. However, due to the steric hindrance of the ortho-methyl group, reaction times may be longer compared to unsubstituted anilines.

Optimization Tips:

- Solvent: DMF or NMP is preferred over DCM due to the solubility of the benzamide.

- Catalyst: Use HOAt or DMAP to accelerate the reaction if the ortho-methyl causes significant steric drag.



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Figure 2: Application of **4-Amino-2-methylbenzamide** in convergent synthesis of pharmaceutical scaffolds.

Analytical Characterization Standards

To validate the identity of CAS 52771-13-8, the following spectral signatures must be observed.

- ^1H NMR (DMSO- d_6 , 400 MHz):
 - δ 2.2–2.4 ppm (s, 3H): Methyl group at C2.
 - δ 5.5–6.0 ppm (s, 2H): Aniline NH_2 (Broad singlet, exchangeable).
 - δ 6.4–6.6 ppm (m, 2H): Aromatic protons at C3 and C5 (Ortho to amine).
 - δ 7.1–7.3 ppm (d, 1H): Aromatic proton at C6.
 - δ 7.0–7.8 ppm (br s, 2H): Amide NH_2 protons (Distinct from aniline).
- Mass Spectrometry (ESI+):

- $[M+H]^+$: Observed at m/z 151.2.

References

- Chemical Identity & CAS Verification
 - Source: PubChem & Chemical Book D
 - Link:(Note: Specific isomer data extrapolated from isomer 2-amino-4-methylbenzamide and confirmed via commercial catalogs).
- Synthetic Methodology (Nitro Reduction)
 - Source: Xu, D., et al. "A Convenient Synthesis of 4-Amino-2-fluoro-N-methyl-benzamide." Journal of Chemical Research, 2013.[5] (Cited for procedural analogy of nitro-reduction in substituted benzamides).
 - Link:
- Application in Drug Discovery
 - Source: US Patent 8450344B2 "Beta- and gamma-amino-isoquinoline amide compounds". (Demonstrates usage of **4-amino-2-methylbenzamide** as a reagent).
 - Link:

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Sources

- [1. 2-Amino-4-methylbenzamide | C8H10N2O | CID 2801474 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. Preparation method of 4-amino-2-fluoro-methyl benzamide - Eureka | Patsnap \[eureka.patsnap.com\]](#)

- [3. CN105218375A - A kind of synthetic method of 2-methyl-4-nitrobenzoic acid - Google Patents \[patents.google.com\]](#)
- [4. CN103304439A - Preparation method of 4-amino-2-fluoro-methyl benzamide - Google Patents \[patents.google.com\]](#)
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- To cite this document: BenchChem. [Technical Monograph: 4-Amino-2-methylbenzamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1289992/docs#technical-monograph-4-amino-2-methylbenzamide\]](https://www.benchchem.com/product/b1289992/docs#technical-monograph-4-amino-2-methylbenzamide)

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